

Ruthenium(III) Chloride: A Comprehensive Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: Ruthenium(III) chloride

Cat. No.: B052779

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An in-depth analysis of **Ruthenium(III) chloride**'s hazardous properties, safety protocols, and toxicological data to ensure safe handling and application in research and development.

Ruthenium(III) chloride (RuCl_3), a common starting material in the synthesis of ruthenium complexes, is a compound that necessitates careful handling due to its hazardous nature. This technical guide provides a comprehensive overview of its safety data, hazard classifications, and essential protocols for researchers, scientists, and drug development professionals. The information is presented to facilitate easy access and clear understanding of the risks associated with this chemical and the measures required to mitigate them.

Physicochemical and Toxicological Data

A clear understanding of the quantitative data associated with **Ruthenium(III) chloride** is fundamental to a thorough risk assessment. The following tables summarize key physicochemical properties and toxicological endpoints for both the anhydrous and hydrated forms of the compound.

Table 1: Physicochemical Properties of **Ruthenium(III) Chloride**

Property	Anhydrous Ruthenium(III) Chloride	Ruthenium(III) Chloride Hydrate
CAS Number	10049-08-8	14898-67-0 (x-hydrate), 13815-94-6 (trihydrate)
Molecular Formula	RuCl_3	$\text{RuCl}_3 \cdot x\text{H}_2\text{O}$
Molar Mass	207.43 g/mol	Varies with hydration
Appearance	Black crystalline solid powder or lumps	Dark brown or black solid
Melting Point	>500°C (decomposes)[1][2]	Not available
Density	3.11 g/cm ³ at 20°C[3]	Not available
Solubility in Water	Insoluble in cold water, decomposes in hot water[4][5]	Soluble[1]
Stability	Stable under normal temperatures and pressures[6]	Stable under normal ambient and anticipated storage and handling conditions[3]

Table 2: Acute Toxicity Data for **Ruthenium(III) Chloride**

Endpoint	Value	Species	Route	Reference
LD ₅₀	360 mg/kg	Rat	Intraperitoneal	[4][5]
LD ₅₀	108 mg/kg	Mouse	Intraperitoneal	[7]
Acute Toxicity Estimate (ATE)	500 mg/kg	-	Oral	[3][8]

Hazard Identification and Classification

Ruthenium(III) chloride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its corrosive nature and acute toxicity.

GHS Classification

The GHS classification for **Ruthenium(III) chloride** is summarized below. It is crucial to note that this classification calls for stringent safety measures in handling and storage.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][9]
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage[3][8][9]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[3][9]
Hazardous to the aquatic environment, long-term hazard	Category 2/3	H411/H412: Toxic/Harmful to aquatic life with long lasting effects[3][9]

The following diagram illustrates the GHS hazard communication elements for **Ruthenium(III) chloride**.

Ruthenium(III) Chloride

Ruthenium(III) Chloride

Signal Word

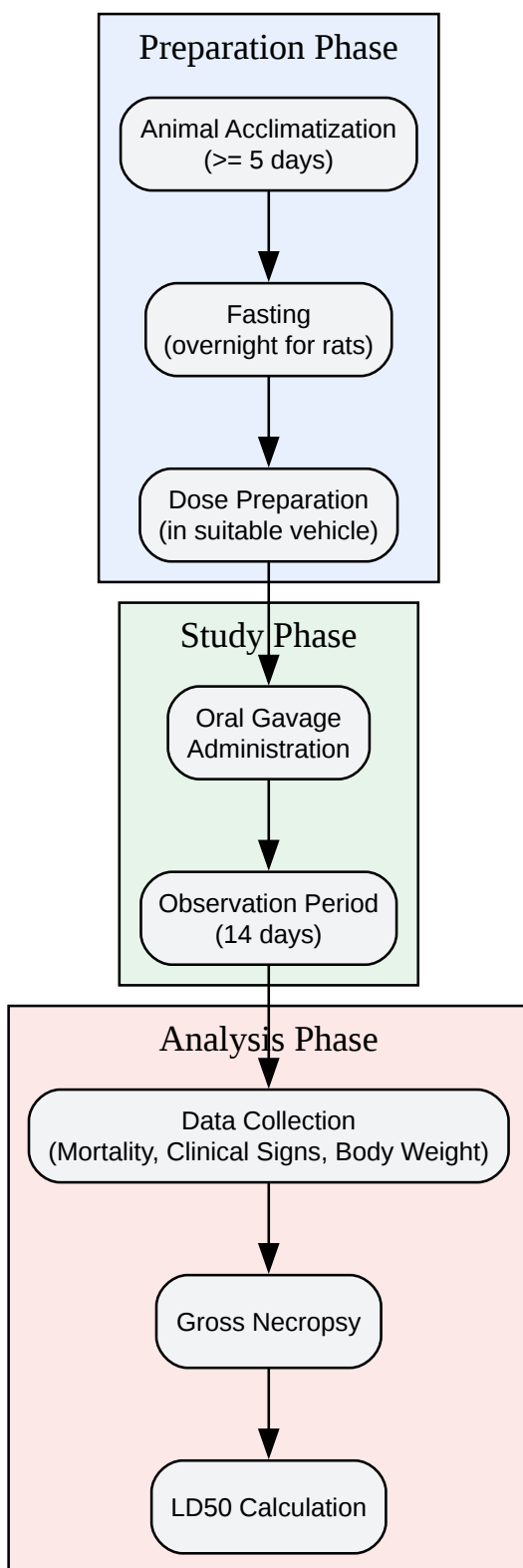
Danger

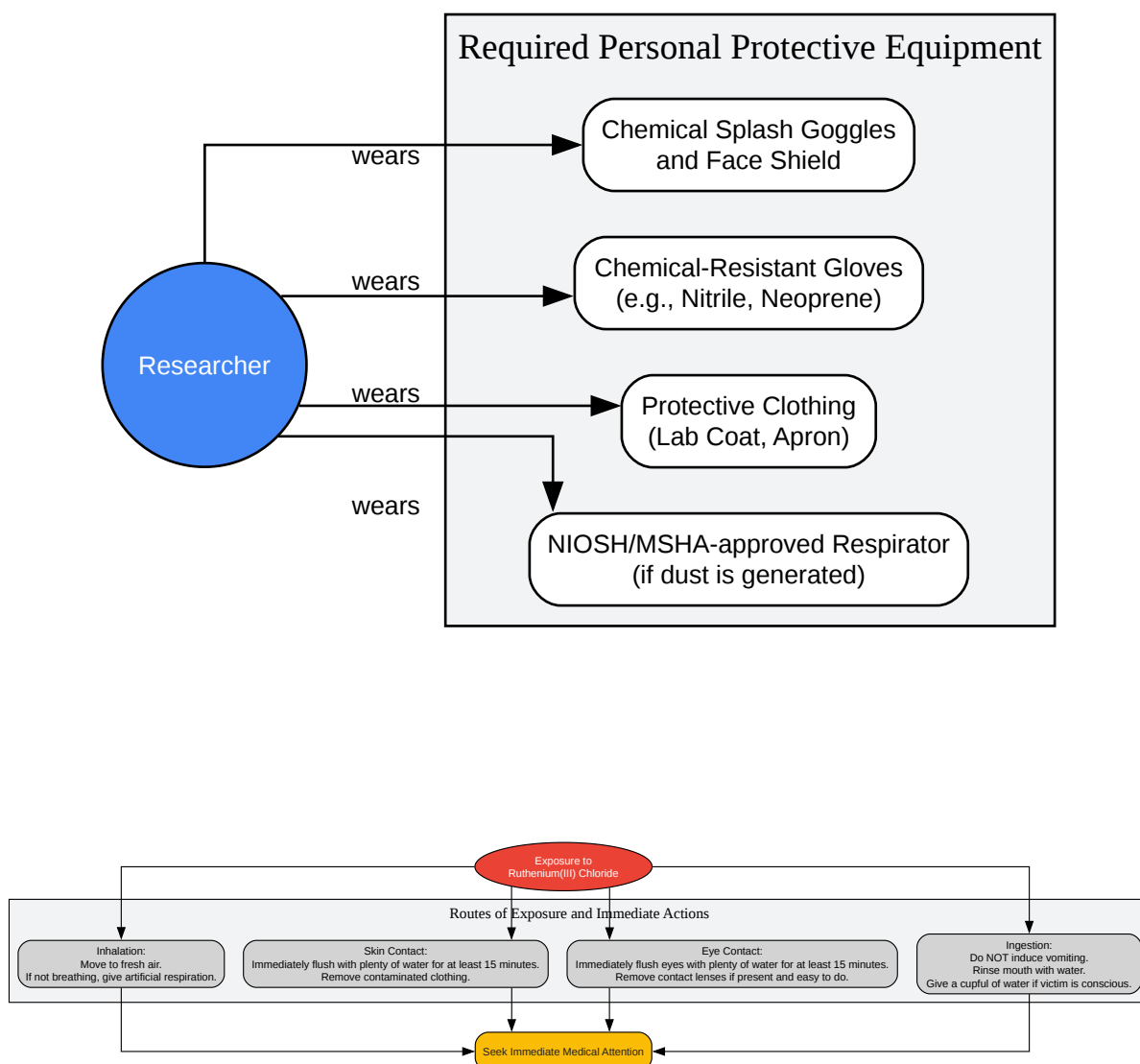
Hazard Statements

H302: Harmful if swallowed
H314: Causes severe skin burns and eye damage
H411/H412: Toxic/Harmful to aquatic life with long lasting effects

Hazard Pictograms

Corrosion
Exclamation Mark
Environment





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- To cite this document: BenchChem. [Ruthenium(III) Chloride: A Comprehensive Safety and Hazard Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052779#ruthenium-iii-chloride-safety-data-sheet-and-hazards]

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